

Essential Safety and Operational Protocols for Handling Daphnilongeridine

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Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B15588711*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling and disposal of **Daphnilongeridine**. The following procedural guidance is designed to ensure a safe laboratory environment and operational integrity.

Daphnilongeridine is an alkaloid isolated from the branch of *Daphniphyllum macropodum* Miq with demonstrated cytotoxic properties against various tumor cell lines. Due to its potential biological activity, it should be handled with care as a hazardous compound.

Physicochemical and Storage Information

A summary of the known quantitative data for **Daphnilongeridine** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	922522-15-4	[1][2][3]
Molecular Formula	C32H51NO4	[2][3]
Molecular Weight	~513.8 g/mol	[2]
Purity	≥98%	[2]
Appearance	Solid Powder	[1]
Storage Temperature	-20°C	[2]
Storage Conditions	Store under an inert atmosphere.	[2]

Personal Protective Equipment (PPE)

Given the cytotoxic nature of **Daphnilongeridine**, a comprehensive approach to personal protection is mandatory. The following PPE is required at a minimum.

1. Hand Protection:

- **Double Gloving:** Wear two pairs of nitrile gloves. The inner glove should be tucked under the cuff of the lab coat, and the outer glove should be worn over the cuff.
- **Glove Changes:** Change the outer gloves immediately upon contamination or every 30-60 minutes during continuous handling. Dispose of used gloves in a designated hazardous waste container.

2. Body Protection:

- **Dedicated Lab Coat:** A solid-front, disposable gown made of a low-permeability fabric with long sleeves and tight-fitting cuffs is required. This should be worn over a standard lab coat.
- **Disposal:** Disposable gowns should be removed and discarded in a designated hazardous waste container before leaving the work area.

3. Eye and Face Protection:

- **Safety Goggles:** Chemical splash goggles are mandatory to protect against splashes and aerosols.
- **Face Shield:** In addition to goggles, a full-face shield must be worn when there is a significant risk of splashing, such as during bulk handling or reconstitution.

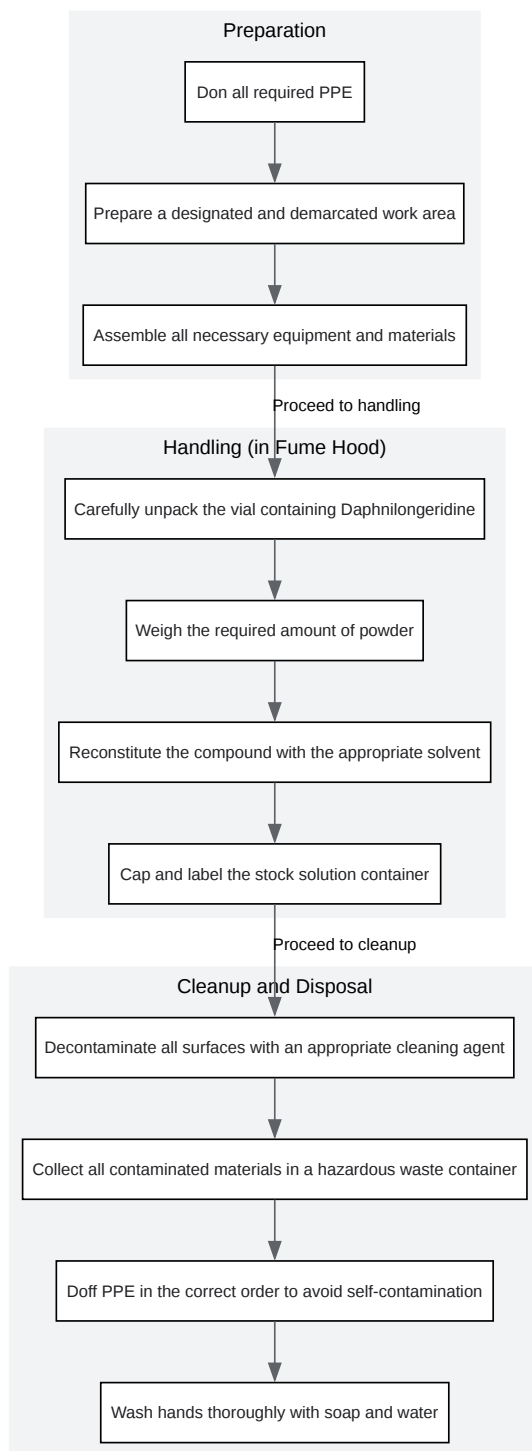
4. Respiratory Protection:

- **Fume Hood:** All handling of **Daphnilongeridine** powder, including weighing and reconstitution, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Respirator:** For procedures with a high risk of aerosol generation that cannot be contained within a fume hood, a NIOSH-approved N95 or higher-level respirator is required.

Operational Plan for Safe Handling

The following step-by-step workflow must be followed to ensure the safe handling of **Daphnilongeridine** from receipt to disposal.

Safe Handling Workflow for Daphnilongeridine



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Caption: Safe Handling Workflow for **Daphnilongeridine**.

Disposal Plan

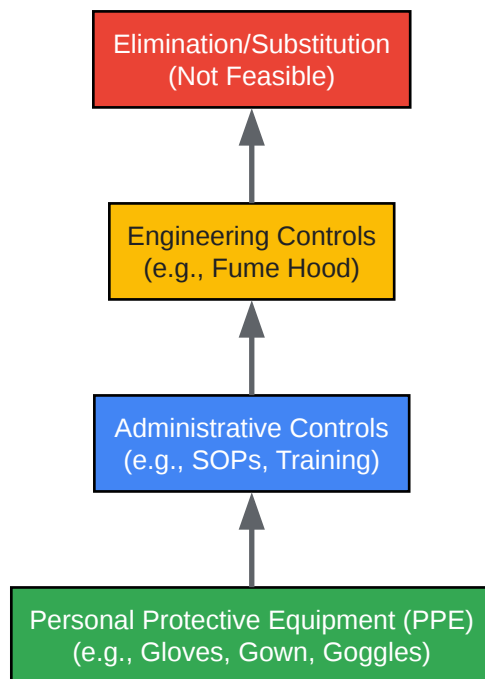
All waste generated from the handling of **Daphnilongeridine** is considered hazardous and must be disposed of according to institutional and local regulations.

- Solid Waste: Contaminated PPE (gloves, gowns, etc.), weighing papers, and any other solid materials that have come into contact with **Daphnilongeridine** must be placed in a clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **Daphnilongeridine** and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for hazardous materials.

Hierarchy of Controls

To minimize exposure to **Daphnilongeridine**, a hierarchy of controls should be implemented. This approach prioritizes the most effective control measures.

Hierarchy of Controls for Daphnilongeridine



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Caption: Hierarchy of Controls for **Daphnilongeridine**.

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